

experimental protocol for the synthesis of 1,3-Diazido-2-methylbenzene

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 1,3-Diazido-2-methylbenzene

Cat. No.: B15168367

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General Properties and Safety Considerations for Organic Azides

Organic azides are a class of chemical compounds containing the azido functional group (-N3). They are widely used in organic synthesis, particularly in "click chemistry," for the formation of triazoles, and in the synthesis of amines and other nitrogen-containing heterocycles.

Key Safety Concerns:

- Explosive Nature: Many low molecular weight organic azides are explosive and can be sensitive to shock, friction, heat, and static discharge. The explosive power generally decreases with an increasing carbon-to-nitrogen ratio.
- Toxicity: Organic azides can be toxic. They can act as mitochondrial poisons, similar to inorganic azides like sodium azide.
- Decomposition: Upon heating or exposure to light, they can decompose, sometimes violently, to release nitrogen gas.

General Handling Procedures:

 Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses with side shields (or goggles), a flame-resistant lab coat, and appropriate gloves.

Methodological & Application

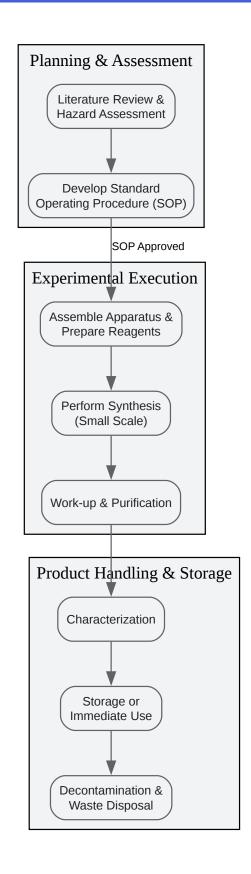




- Fume Hood: All work with organic azides should be conducted in a properly functioning chemical fume hood to avoid inhalation of vapors.
- Scale: Syntheses should be carried out on the smallest possible scale, especially during initial investigations.
- Shielding: A blast shield should be used, particularly during reactions, distillations, and when handling the neat material.
- Temperature Control: Reactions should be carefully monitored and controlled to prevent overheating.
- Avoid Friction and Shock: Avoid using ground glass joints or metal spatulas which can cause friction. Use Teflon sleeves and plastic or wooden spatulas.
- Storage: Store organic azides in a cool, dark, and well-ventilated area, away from heat sources and incompatible materials.

Below is a DOT script for a general workflow for handling potentially energetic compounds in a research setting.





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Caption: General workflow for handling potentially energetic compounds.







This information is intended to promote safety and awareness in a laboratory setting. For specific procedures and handling of any chemical, always consult the Safety Data Sheet (SDS) and relevant literature.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com